

Technical Support Center: 2'-Fluorobiphenyl-3-carboxylic acid

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Compound of Interest

Compound Name: 2'-Fluorobiphenyl-3-carboxylic acid

Cat. No.: B022265

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This technical support guide provides researchers, scientists, and drug development professionals with essential information for the safe handling and storage of **2'-Fluorobiphenyl-3-carboxylic acid**.

Frequently Asked Questions (FAQs)

Q1: What is the proper personal protective equipment (PPE) for handling **2'-Fluorobiphenyl-3-carboxylic acid**?

A1: When handling **2'-Fluorobiphenyl-3-carboxylic acid**, it is crucial to use appropriate PPE to ensure personal safety. This includes:

- Eye Protection: Chemical safety goggles or glasses.[1][2]
- Hand Protection: Protective gloves, such as nitrile or viton.[3]
- Body Protection: A lab coat or other suitable protective clothing.[2][4]
- Respiratory Protection: If working with the solid form where dust may be generated, use a NIOSH-approved respirator with a dust/mist filter.

Q2: How should I store **2'-Fluorobiphenyl-3-carboxylic acid**?

A2: Proper storage is essential to maintain the integrity of the compound and ensure a safe laboratory environment.[5]

- Container: Keep the compound in a tightly sealed container.[4][5]
- Location: Store in a cool, dry, and well-ventilated area.[1][4][6][7] It is recommended to store acids in dedicated, corrosion-resistant cabinets.[5][8]
- Segregation: Store acids separately from bases, active metals (like sodium and potassium), cyanides, and organic solvents.[8][9][10] Oxidizing acids should be segregated from flammable or organic materials.[9]
- Labeling: All containers must be clearly labeled with the chemical name, concentration, and hazard information.[5][9]

Q3: What are the primary hazards associated with **2'-Fluorobiphenyl-3-carboxylic acid**?

A3: **2'-Fluorobiphenyl-3-carboxylic acid** is classified with the GHS07 pictogram, indicating it can be harmful if swallowed, cause skin irritation, and cause serious eye irritation.[2][3][11][12] It may also cause respiratory irritation.[2][3][12]

Q4: What should I do in case of a spill?

A4: In the event of a spill, follow these steps:

- Evacuate the immediate area.
- Ensure you are wearing appropriate PPE.
- For a solid spill, carefully sweep or shovel the material into a suitable container for disposal, avoiding dust generation.[1][2]
- For a solution, absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a sealed container for disposal.
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.[3]
- Dispose of the waste in accordance with local, state, and federal regulations.[4]

Troubleshooting Guide

Problem	Possible Cause	Solution
Compound has discolored or changed appearance.	Improper storage (exposure to light, moisture, or incompatible chemicals).	Verify storage conditions. Protect from light and moisture. Ensure the container is tightly sealed. Do not use if significant degradation is suspected.
Difficulty dissolving the compound.	Incorrect solvent selection or insufficient mixing.	Refer to the solubility data table. Use sonication or gentle heating to aid dissolution, if appropriate for the solvent and experiment.
Inconsistent experimental results.	Compound degradation due to improper handling or storage.	Always use fresh stock solutions. Store stock solutions at the recommended temperature and protect from light. Re-evaluate handling procedures.
Visible contamination in the container.	Poor handling technique or compromised container seal.	Discard the contaminated compound. Always use clean spatulas and equipment. Inspect container seals regularly. ^[5]

Quantitative Data

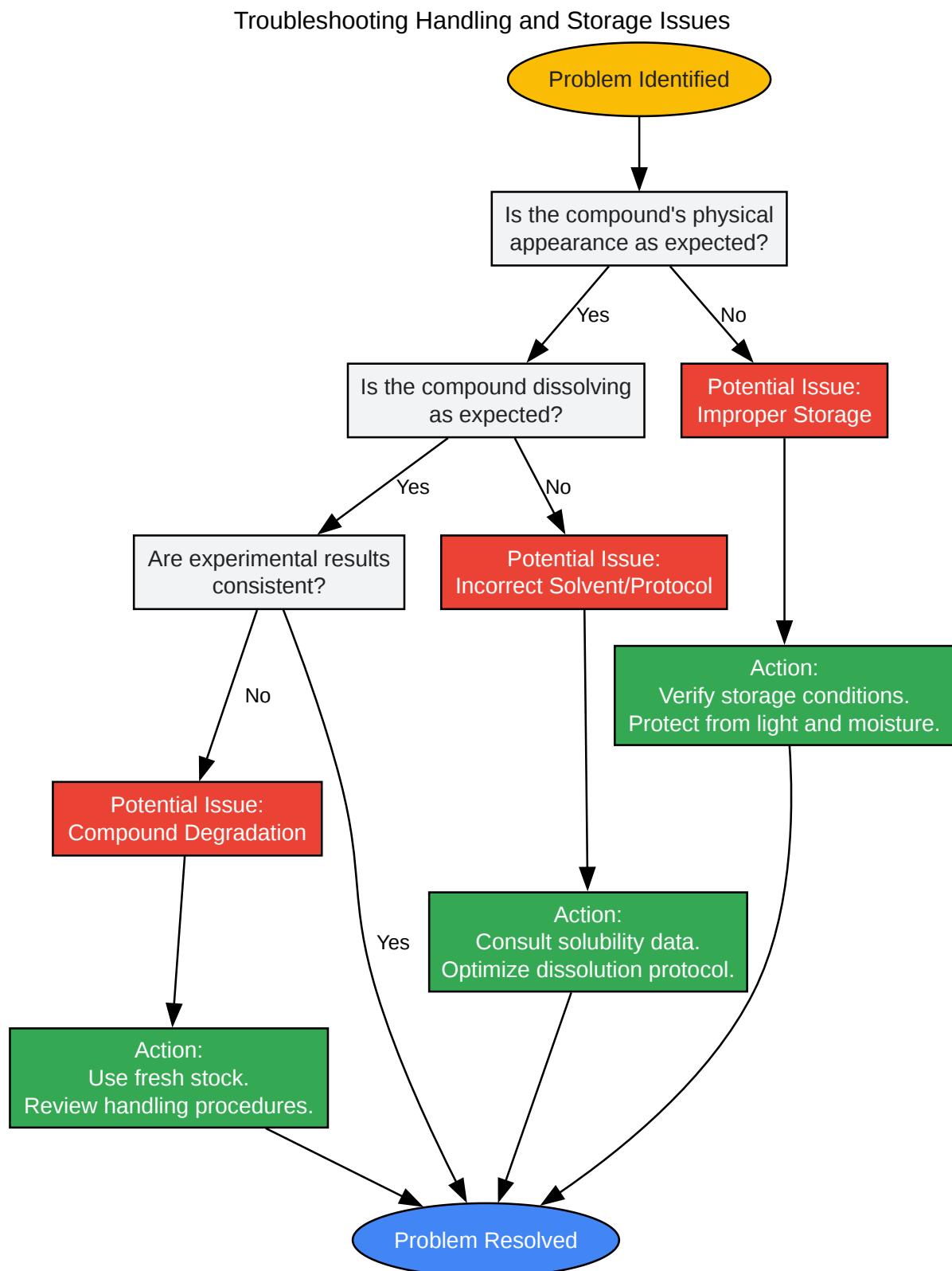
Property	Value	Source
Molecular Formula	C ₁₃ H ₉ FO ₂	[11] [13]
Molecular Weight	216.21 g/mol	[11] [12] [13]
Appearance	Solid	[11] [13]
Melting Point	71 - 74 °C (for 2-Fluorobiphenyl)	
Boiling Point	248 °C (for 2-Fluorobiphenyl)	[1]
Storage Class	11 - Combustible Solids	[11]

Experimental Protocols

Protocol for Preparing a Stock Solution

- Preparation: Work in a well-ventilated area or a chemical fume hood. Ensure all necessary PPE is worn.
- Weighing: Tare a clean, dry vial on an analytical balance. Carefully weigh the desired amount of **2'-Fluorobiphenyl-3-carboxylic acid** into the vial.
- Solvent Addition: Add the appropriate volume of the desired solvent to the vial to achieve the target concentration.
- Dissolution: Cap the vial tightly and mix the contents by vortexing or sonicating until the solid is completely dissolved. Gentle heating may be applied if the compound's stability in the solvent at elevated temperatures is known.
- Storage: Store the stock solution in a tightly sealed, clearly labeled container at the appropriate temperature, protected from light.

Logical Workflow for Troubleshooting

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Caption: Troubleshooting workflow for **2'-Fluorobiphenyl-3-carboxylic acid** issues.

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